

3-Methoxypiperidin-2-one CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Methoxypiperidin-2-one

Cat. No.: B1359197

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Technical Guide: 3-Methoxypiperidin-2-one

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding the specific chemical compound **3-Methoxypiperidin-2-one**, including its CAS number and detailed experimental data, is not readily available in public chemical databases. This suggests that it may be a novel compound or one that has not been extensively studied or documented. The following guide provides information on the closely related and structurally similar compound, 3-Methylpiperidin-2-one, to serve as a relevant reference.

Core Compound: 3-Methylpiperidin-2-one Chemical Identity and Properties

3-Methylpiperidin-2-one is a derivative of piperidin-2-one, a six-membered lactam. The presence of a methyl group at the 3-position introduces a chiral center, meaning this compound can exist as two different enantiomers. It is recognized as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.[\[1\]](#)

Identifier	Value
CAS Number	3768-43-2[2][3]
Molecular Formula	C ₆ H ₁₁ NO[3][4]
IUPAC Name	3-methylpiperidin-2-one[3]
Molecular Weight	113.16 g/mol [3]

Synthesis and Reactions

The synthesis of 3-Methylpiperidin-2-one and its derivatives can be achieved through various synthetic routes, including:

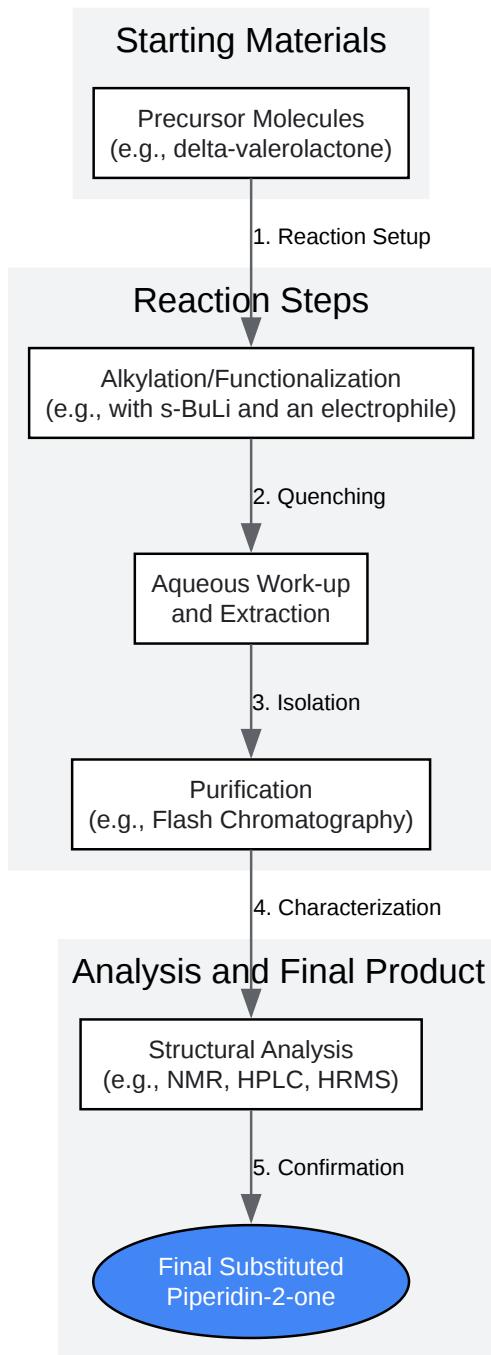
- Asymmetric Synthesis: Chiral reagents can be employed to achieve high yields and purity of specific enantiomers.[1]
- Cyclization Reactions: The piperidinone ring can be formed through the cyclization of appropriate amino acid precursors or other nitrogen-containing linear molecules.[1]
- Reduction of Precursors: Certain precursor compounds can be reduced to form the 3-Methylpiperidin-2-one structure.[1]

The chemical reactivity of 3-Methylpiperidin-2-one is characteristic of a cyclic amide (lactam). The carbonyl group is susceptible to nucleophilic attack, allowing for the synthesis of a variety of derivatives. The carbonyl can also be reduced to form the corresponding alcohol.[1]

Experimental Protocols

While specific, detailed experimental protocols for **3-Methoxypiperidin-2-one** are unavailable, general methodologies for the synthesis and analysis of related piperidin-2-one derivatives can be adapted. A representative, generalized workflow for the synthesis of a substituted piperidin-2-one is outlined below.

Generalized Synthetic Workflow for Substituted Piperidin-2-ones



Logical Framework for Investigating a Novel Piperidinone

Compound Synthesis & Characterization

Synthesis of
3-Methoxypiperidin-2-one

Structural Confirmation
(NMR, MS, etc.)

Screening

Biological Screening

In Vitro Assays
(e.g., Cell Viability, Enzyme Inhibition)

Lead Optimization

MoA Studies

In Vivo Models
(if promising in vitro results)

Mechanism of Action Studies

Target Identification

Signaling Pathway
Elucidation

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References

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